



commercial availability of 2-(2-propynylthio)ethylamine

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Compound of Interest

Compound Name: Ethylamine, 2-(2-propynylthio)
Cat. No.: B12048736 Get Quote

Technical Guide: 2-(2-propynylthio)ethylamine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 2-(2-propynylthio)ethylamine, a specialty chemical with potential applications in pharmaceutical research and development. Due to its limited commercial availability, this guide also outlines pathways for its acquisition through custom synthesis and provides a representative synthetic protocol based on established chemical principles.

Commercial Availability

Direct commercial availability of 2-(2-propynylthio)ethylamine (CAS No. 15214-83-2) is limited. Researchers seeking to acquire this compound have two primary options:

- Direct Sourcing: A limited number of specialized chemical suppliers may list this compound.
 One such potential supplier is UkrOrgSynthesis Ltd[1]. It is recommended to contact them directly to confirm availability, purity, and lead times.
- Custom Synthesis: For researchers requiring specific quantities or purities not readily
 available, custom synthesis is a viable alternative. Several companies specialize in the
 custom synthesis of a wide range of organic compounds. Enamine is one such company that
 offers multistep organic synthesis services and can be contracted to produce 2-(2propynylthio)ethylamine to desired specifications.



Physicochemical Data

While specific experimental data for 2-(2-propynylthio)ethylamine is not widely published, its basic properties can be calculated based on its structure.

Property	Value	Source
Molecular Formula	C ₅ H ₉ NS	Calculated
Molecular Weight	115.20 g/mol	Calculated
CAS Number	15214-83-2	Assigned

Representative Synthetic Protocol

The following is a representative, two-step experimental protocol for the synthesis of 2-(2-propynylthio)ethylamine. This protocol is based on general and well-established reactions for the synthesis of similar thioethers and amines.

Step 1: Synthesis of S-(prop-2-yn-1-yl) ethanethioate

- Reaction Setup: In a three-necked round-bottom flask equipped with a magnetic stirrer, a
 dropping funnel, and a nitrogen inlet, dissolve potassium thioacetate (1.1 equivalents) in
 anhydrous acetone.
- Addition of Propargyl Bromide: Cool the solution to 0°C in an ice bath. Add propargyl bromide (1.0 equivalent) dropwise from the dropping funnel over a period of 30 minutes, ensuring the temperature does not exceed 5°C.
- Reaction: After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-16 hours.
- Work-up: Monitor the reaction by thin-layer chromatography (TLC). Upon completion, filter
 the reaction mixture to remove the potassium bromide precipitate. Concentrate the filtrate
 under reduced pressure to obtain the crude S-(prop-2-yn-1-yl) ethanethioate.
- Purification: Purify the crude product by vacuum distillation or column chromatography on silica gel.



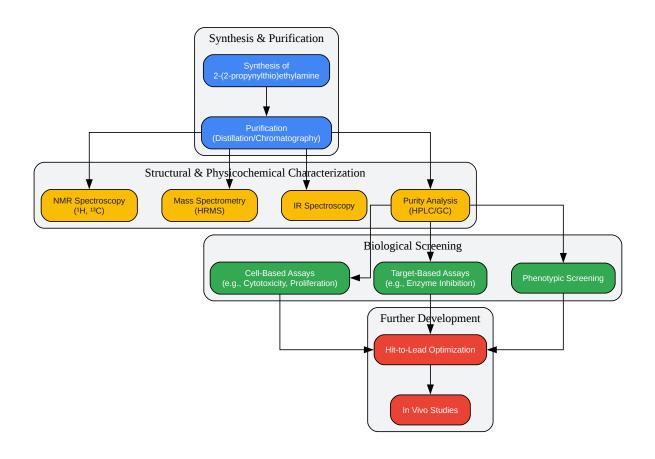
Step 2: Synthesis of 2-(2-propynylthio)ethylamine

- Reaction Setup: In a round-bottom flask, dissolve the purified S-(prop-2-yn-1-yl) ethanethioate (1.0 equivalent) in a suitable solvent such as methanol.
- Hydrolysis and Amination: Add a solution of aqueous ammonia (excess, e.g., 10 equivalents) to the flask.
- Reaction: Stir the reaction mixture at room temperature for 24-48 hours. Monitor the progress of the reaction by TLC.
- Work-up: Once the reaction is complete, concentrate the mixture under reduced pressure to remove the solvent and excess ammonia.
- Extraction: Dissolve the residue in water and extract the product with a suitable organic solvent (e.g., dichloromethane or ethyl acetate).
- Purification: Dry the combined organic extracts over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the resulting crude 2-(2-propynylthio)ethylamine by vacuum distillation or column chromatography.

Proposed Experimental Workflow for Characterization

For a novel or newly synthesized compound like 2-(2-propynylthio)ethylamine, a systematic workflow is essential to characterize its properties and potential biological activity.





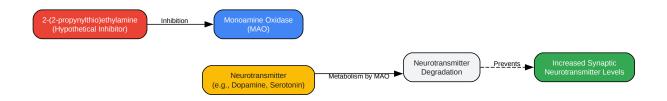
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Caption: A logical workflow for the synthesis, characterization, and biological evaluation of 2-(2-propynylthio)ethylamine.

Potential Signaling Pathway Interaction (Hypothetical)



Given the structural motifs present in 2-(2-propynylthio)ethylamine (a primary amine and a propargyl group), it could hypothetically be investigated for its role in pathways involving monoamine oxidases (MAOs) or as a building block for more complex molecules that target specific signaling cascades. The propargyl group is a known feature in some MAO inhibitors.



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Caption: A hypothetical signaling pathway illustrating the potential mechanism of action of a propargyl-containing compound as a MAO inhibitor.

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References

- 1. 2-(prop-2-ynylthio)ethanamine [m.chemicalbook.com]
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